

A Comprehensive Technical Guide to 4-(3-Methylbutoxy)aniline

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Compound of Interest

Compound Name: 4-(3-Methylbutoxy)aniline

CAS No.: 5198-05-0

Cat. No.: B1210311

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **4-(3-Methylbutoxy)aniline**, a significant aniline derivative with potential applications in pharmaceutical and chemical industries. As a Senior Application Scientist, this document synthesizes technical data with practical insights to offer a comprehensive resource for professionals in the field.

Core Molecular Attributes

Molecular Formula: $C_{11}H_{17}NO$

Molecular Weight: 179.26 g/mol [\[1\]](#)

The structural isomer, 3-(3-Methylbutoxy)aniline, shares the same molecular formula and weight, underscoring the importance of precise analytical techniques for differentiation.[\[1\]](#)

Structural Elucidation

The molecule consists of a central aniline ring, which is an aromatic amine, providing a foundation for diverse chemical modifications.[2] The key functional groups are the primary amine (-NH₂) and a 3-methylbutoxy ether linkage (-O-CH₂CH₂CH(CH₃)₂) at the para position of the benzene ring. This specific substitution pattern imparts distinct electronic and steric properties that influence its reactivity and potential biological activity.

```
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// Nodes for the benzene ring C1 [label="C"]; C2 [label="C"]; C3 [label="C"]; C4 [label="C"]; C5
[label="C"]; C6 [label="C"];

// Nodes for the substituents N [label="NH2"]; O [label="O"]; C7 [label="CH2"]; C8 [label="CH2"];
C9 [label="CH"]; C10 [label="CH3"]; C11 [label="CH3"];

// Edges for the benzene ring with double bonds C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 --
C6; C6 -- C1;

// Edges for the substituents C1 -- N [len=1.5]; C4 -- O [len=1.5]; O -- C7; C7 -- C8; C8 -- C9;
C9 -- C10; C9 -- C11;

// Positioning the nodes C1 [pos="0,1!"]; C2 [pos="-0.87,0.5!"]; C3 [pos="-0.87,-0.5!"]; C4
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Sources

- 1. CAS 17258-52-5 | 3-(3-Methylbutoxy)aniline - Synblock [synblock.com]
- 2. nbinno.com [nbinno.com]
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